

# Structure-activity relationship (SAR) of Imidazo[1,2-a]pyrimidin-5-amine derivatives

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## Compound of Interest

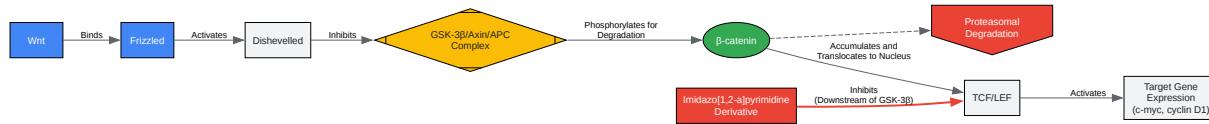
Compound Name: *Imidazo[1,2-a]pyrimidin-5-amine*

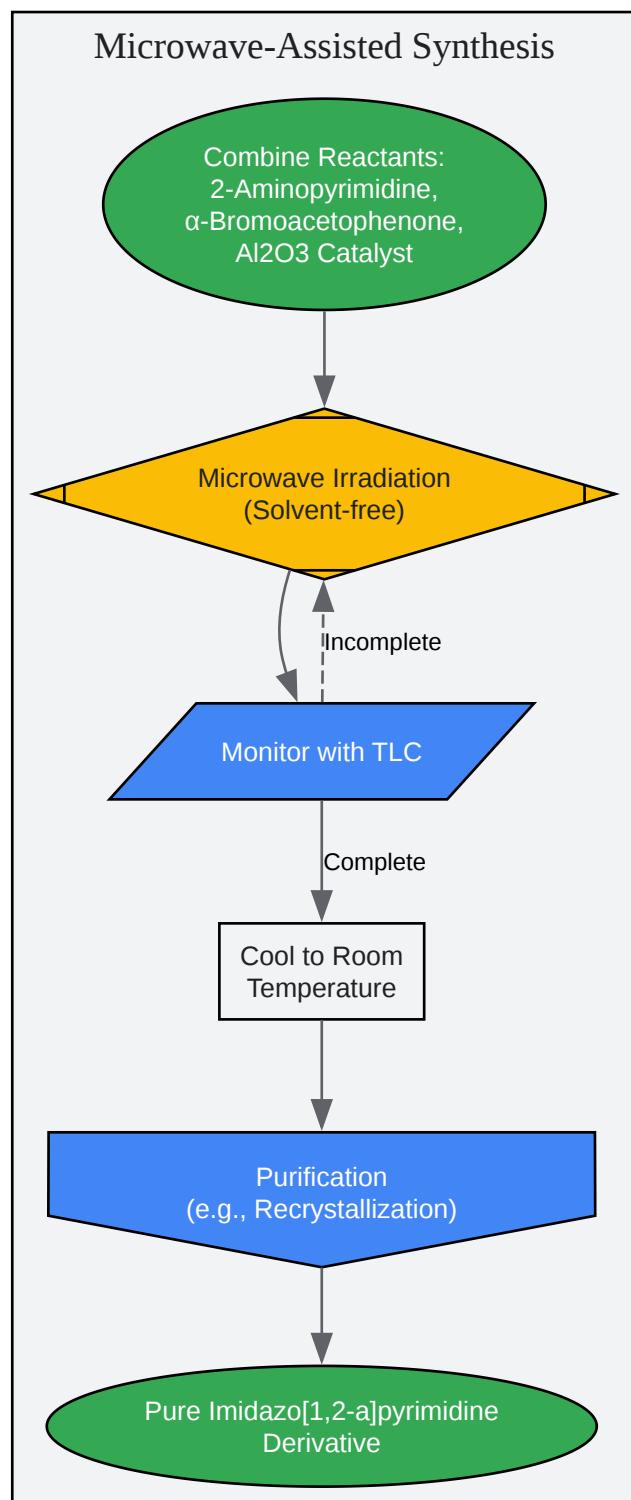
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## Core Structure and Numbering

The foundational structure of the compounds discussed is the imidazo[1,2-a]pyrimidine ring system. The numbering convention for this heterocyclic core is illustrated below:





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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)